UV-Vis Absorption Maxima of Halogenated Indazoles: A Technical Comparison Guide

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Compound of Interest

Compound Name:	*6-bromo-3-iodo-4-methyl-1H-indazole*
CAS No.:	*885521-53-9*
Cat. No.:	*B3293659*

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Executive Summary

Indazole (1H-indazole) serves as a critical pharmacophore in drug discovery, particularly in the development of anti-cancer (e.g., kinase inhibitors) and anti-inflammatory agents. The introduction of halogen atoms (F, Cl, Br, I) to the indazole core modulates its electronic properties, lipophilicity, and binding affinity.

This guide characterizes the ultraviolet-visible (UV-Vis) absorption maxima (

) of halogenated indazoles. It distinguishes between the parent scaffold and its halogenated derivatives, providing experimental data where available and theoretical frameworks for predicting spectral shifts.

Key Insight: Halogenation of the indazole core typically induces a bathochromic (red) shift and a hyperchromic effect (increased intensity) due to the interaction between the halogen lone pairs and the aromatic

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-system, although this is competitively balanced by the inductive withdrawal (-I) effect, particularly with fluorine.

Theoretical Framework: Electronic Effects & Spectral Shifts

Understanding the causal link between structure and spectra is essential for interpreting UV-Vis data.

The Indazole Chromophore

The parent 1H-indazole exhibits a characteristic absorption profile dominated by

transitions.

- Primary Band (E-band): ~250–260 nm (High intensity)
- Secondary Band (B-band): ~290–300 nm (Fine structure, lower intensity)

Halogen Substituent Effects

Halogens act as auxochromes. Their influence on the

is governed by two opposing effects:

- Mesomeric Effect (+M): Donation of lone pair electrons into the ring system stabilizes the excited state more than the ground state, lowering the energy gap (

) and causing a red shift.

  - Trend: I > Br > Cl > F (Polarizability increases, overlap decreases).
- Inductive Effect (-I): Withdrawal of electron density stabilizes the ground state (HOMO), potentially causing a blue shift or negating the red shift.

  - Trend: F > Cl > Br > I (Electronegativity decreases).

Net Result: For Cl, Br, and I, the +M effect generally dominates, resulting in a bathochromic shift of 5–15 nm depending on the position. For F, the shift is often negligible or slightly hypsochromic (blue) due to the strong -I effect.

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Comparative Data Analysis

The following table synthesizes experimental

values for 1H-indazole and key halogenated derivatives.

Table 1: UV-Vis Absorption Maxima of Indazole Derivatives

Compound	Substituent	Position	(nm)	Solvent	Spectral Shift ( )*
1H-Indazole	None	-	254, 286, 298	Acetonitrile	Reference
3-Chloroindazole	-Cl	3	295	Water/ACN (<1%)	~ -3 nm (vs 298 band)
3-Bromoindazole	-Br	3	296	Water/ACN (<1%)	~ -2 nm (vs 298 band)
3,6-Dibromoindazole	-Br, -Br	3, 6	301	Water/ACN (<1%)	+3 nm (Red Shift)
6-Bromoindazole	-Br	6	~300 (Broad)	Ethanol	Bathochromic shift
5-Fluoroindazole	-F	5	266	Phosphate Buffer	Hypsochromic shift (vs 298)

*Note: Shifts are approximate and solvent-dependent. The 3-halo derivatives often show a merging of the fine structure bands around 295-300 nm.

Solvent Effects (Solvatochromism)

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Indazoles exhibit negative solvatochromism for

transitions (blue shift in polar solvents) and positive solvatochromism for

transitions (red shift in polar solvents).

- Non-polar (Hexane): Preserves fine vibrational structure.
- Polar Protic (Water/Methanol): Blurs fine structure; stabilizes polar excited states.

Experimental Protocol: Self-Validating Workflow

This protocol ensures reproducibility and accuracy when measuring the

of halogenated indazoles.

Reagents & Equipment

- Solvent: HPLC-grade Methanol or Acetonitrile (Cutoff < 205 nm).[1]
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1800 or equivalent).
- Cuvettes: Matched Quartz cells (1 cm path length).

Step-by-Step Methodology

- Baseline Correction (System Validation):
  - Fill both sample and reference cuvettes with pure solvent.
  - Run a baseline scan (200–400 nm).
  - Acceptance Criteria: Absorbance must be

    A across the range.
- Stock Solution Preparation:
  - Weigh ~1.0 mg of the halogenated indazole.

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- Dissolve in 10 mL of solvent (Conc: ~100 µg/mL).
- Critical Step: Sonicate for 5 minutes to ensure complete dissolution. Halogenated derivatives often have lower solubility than the parent.

- Dilution & Scanning:
  - Dilute stock 1:10 to achieve ~10 µg/mL.
  - Scan the sample from 200 to 400 nm.[2]
  - Target Absorbance: The primary peak should fall between 0.3 and 0.8 A for optimal linearity (Beer-Lambert Law).
- Determination of

  (Molar Extinction Coefficient):
  - Calculate using
  - Where

    is absorbance at

    ,

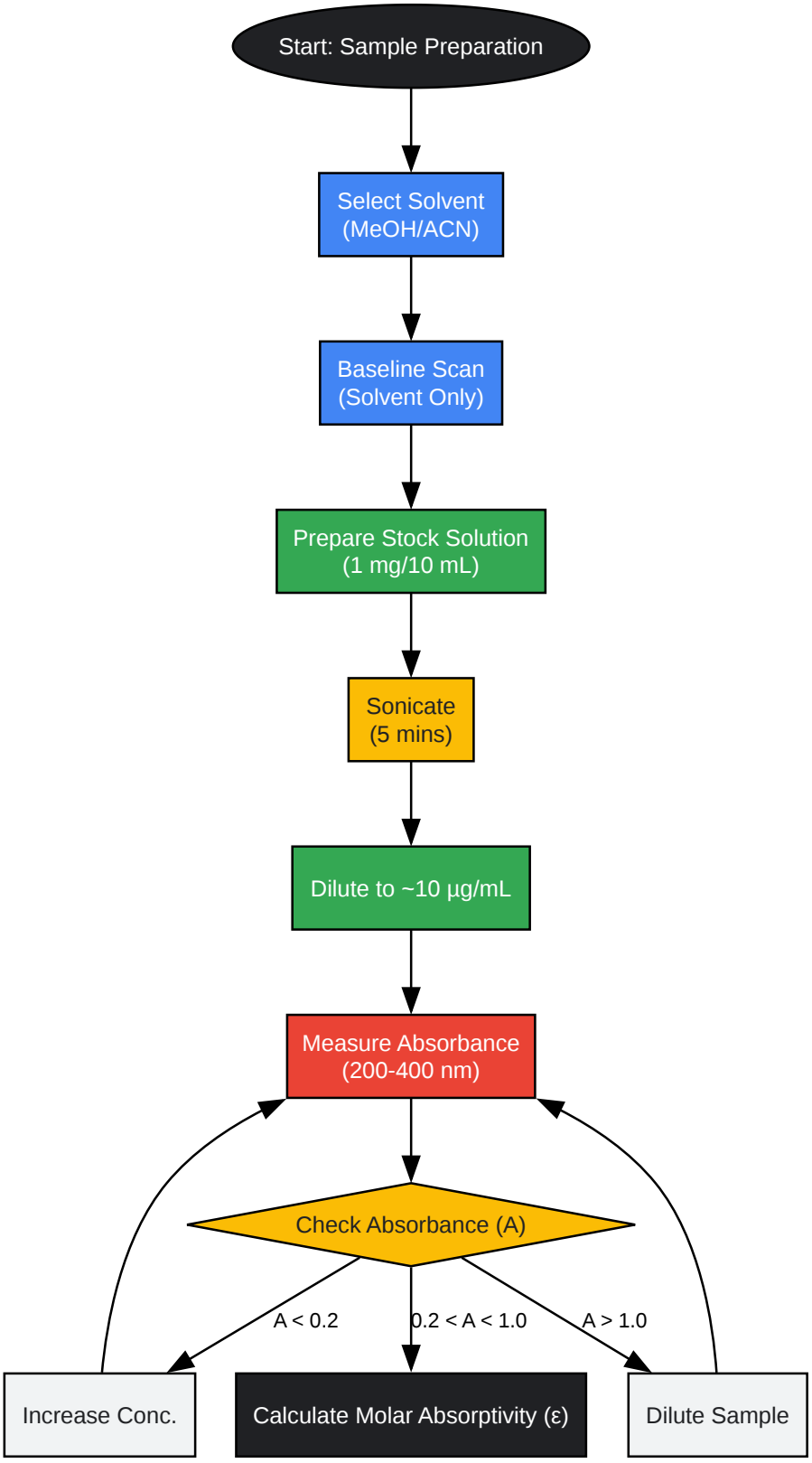
    is molar concentration (mol/L), and

    is path length (1 cm).

Visualization: Experimental Workflow

The following diagram outlines the logical flow for characterizing a new halogenated indazole derivative, including decision nodes for troubleshooting solubility or concentration issues.

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Caption: Logical workflow for UV-Vis characterization of halogenated indazoles ensuring Beer's Law compliance.

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